

Technical Support Center: Permanent Yellow RN (Pigment Yellow 65) Compatibility Guide

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Compound of Interest

Compound Name: Permanent Yellow Rn

CAS No.: 6528-34-3

Cat. No.: B1584935

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Welcome to the Technical Support Center for **Permanent Yellow RN** (C.I. Pigment Yellow 65). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance and troubleshooting for the use of **Permanent Yellow RN** with various polymer binders. As your virtual Senior Application Scientist, my goal is to equip you with the foundational knowledge and practical protocols to anticipate and resolve challenges in your formulations.

Frequently Asked Questions (FAQs)

This section addresses common initial inquiries about **Permanent Yellow RN**, providing a quick reference for its fundamental properties and applications.

Q1: What is **Permanent Yellow RN**?

Permanent Yellow RN is a monoazo organic pigment, chemically identified as 2-[(4-methoxy-2-nitrophenyl)azo]-N-(2-methoxyphenyl)-3-oxo-butylamide.[1] It is known for its bright, reddish-yellow shade and is widely used in various applications due to its good lightfastness, weather resistance, and chemical stability.[1]

Table 1: Chemical and Physical Properties of **Permanent Yellow RN**

Property	Value
C.I. Name	Pigment Yellow 65
C.I. Number	11740
CAS Number	6528-34-3
Molecular Formula	C ₁₈ H ₁₈ N ₄ O ₆
Molecular Weight	386.36 g/mol
Appearance	Reddish-yellow powder
Oil Absorption	25-65 g/100g
Heat Resistance	150 °C

Source: , [\[1\]](#)[\[2\]](#)

Q2: In which polymer binder systems is **Permanent Yellow RN** typically used?

Permanent Yellow RN is a versatile pigment recommended for a range of binder systems, including:

- Water-based systems: Such as latex paints and water-based inks.[\[3\]](#)
- Solvent-based systems: Including industrial and decorative paints.[\[3\]](#)
- Plastics: It is frequently used in PVC, rubber, polypropylene (PP), and polyethylene (PE).[\[2\]](#)

Q3: What are the key performance characteristics of **Permanent Yellow RN**?

Permanent Yellow RN is valued for its:

- High Opacity: It provides excellent hiding power.[\[2\]](#)
- Good Lightfastness: It demonstrates good resistance to fading when exposed to light, particularly in full shades.[\[2\]](#)

- Weather Resistance: It maintains its color and stability in outdoor applications.[1]
- Solvent and Chemical Resistance: It shows good resistance to solvents, acids, and alkalis.
[3]

Troubleshooting Guide: Common Issues and Solutions

This section provides a structured approach to diagnosing and resolving common problems encountered when incorporating **Permanent Yellow RN** into polymer formulations.

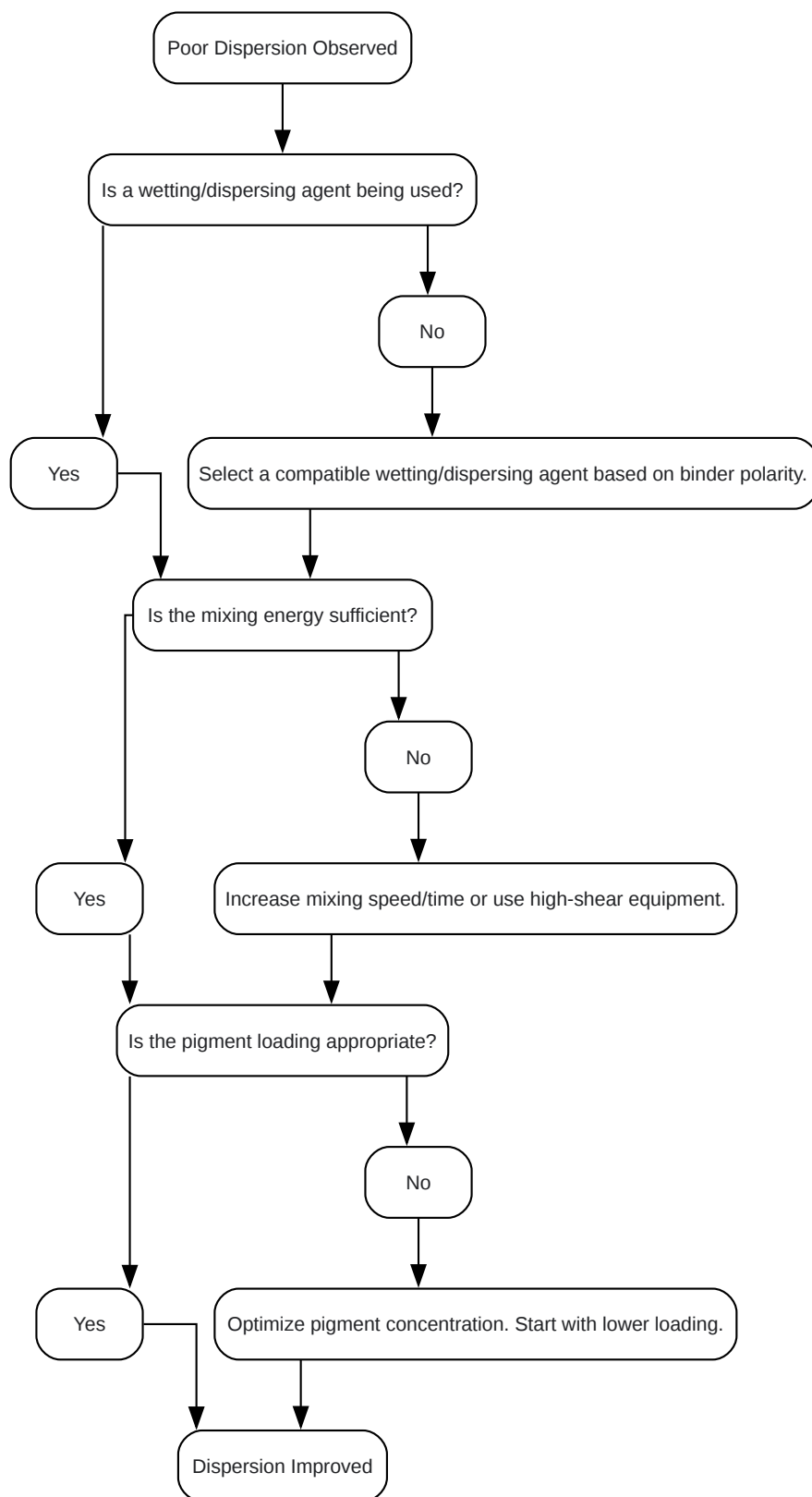
Issue 1: Poor Dispersion and Agglomeration

Symptoms:

- Specks or streaks in the final product.
- Low color strength or inconsistent color.
- Rough surface finish.

Causality: Poor dispersion occurs when pigment particles are not adequately separated and wetted by the polymer binder, leading to clumps or agglomerates. This can be due to incompatible surface energies between the pigment and the binder, improper mixing, or incorrect formulation of additives.[4]

Troubleshooting Workflow:



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Caption: Workflow for troubleshooting poor pigment dispersion.

Experimental Protocol: Assessing Dispersion Quality

This protocol is based on the principles outlined in ASTM D1210 for determining the fineness of dispersion.[5][6]

Objective: To quantitatively assess the degree of pigment dispersion in a liquid binder system.

Materials:

- Hegman gauge (fineness of grind gauge)
- Scraper blade
- Pigment-binder dispersion sample
- Solvent for cleaning

Procedure:

- Place the Hegman gauge on a flat, non-slip surface.
- Ensure the gauge and scraper are clean.
- Pour a sample of the pigment-binder dispersion at the deep end of the gauge's channel.
- Hold the scraper with both hands and draw it down the length of the gauge at a steady pace.
- Immediately view the gauge at a low angle to observe where the pigment particles or streaks appear.
- The fineness of grind is the point on the scale where a significant number of coarse particles are observed.
- Record the Hegman value and compare it against your product's specifications.

Issue 2: Color Shift or Fading

Symptoms:

- The final color is different from the expected shade.
- The color fades over time, especially when exposed to light or heat.

Causality: A color shift can occur due to the interaction of the pigment with other components in the formulation or degradation under environmental stress. For instance, some organic pigments can exhibit crystal instability in the presence of certain organic solvents, leading to a red shade shift. Fading is often due to photodegradation from UV exposure.[7] In polyurethane systems, yellowing can be caused by the oxidation of the polymer backbone, which is accelerated by UV light.[8][9]

Troubleshooting and Mitigation Strategies:

- **Binder Compatibility:** Ensure the chosen binder is compatible with monoazo pigments. For polyurethane systems prone to yellowing, consider using aliphatic isocyanates over aromatic ones and incorporating UV stabilizers and antioxidants.[8]
- **Heat Stability:** **Permanent Yellow RN** has a heat stability of around 150°C.[2] For applications requiring higher processing temperatures, pre-testing the thermal stability is crucial.
- **Lightfastness:** While **Permanent Yellow RN** has good lightfastness, for applications requiring very high durability, consider adding UV absorbers to the formulation.

Experimental Protocol: Evaluating Lightfastness

This protocol is a simplified version based on ASTM D4303 for accelerated weathering.[10]

Objective: To assess the resistance of a pigmented polymer to color change upon exposure to a controlled light source.

Materials:

- Xenon arc weathering chamber
- Spectrocolorimeter
- Prepared samples of the pigmented polymer

- Control samples stored in the dark

Procedure:

- Prepare several identical samples of the pigmented polymer film or plaque.
- Measure the initial color of each sample using a spectrophotometer, recording the CIE Lab* values.
- Place half of the samples in the xenon arc chamber. The other half should be stored in a dark, room-temperature environment as controls.
- Expose the samples to a defined cycle of light and humidity as specified in ASTM D4303.[10]
- At predetermined intervals, remove a sample from the chamber and measure its color.
- Calculate the color difference (ΔE^*) between the exposed samples and the controls.
- A higher ΔE^* indicates a greater color change and lower lightfastness.

Issue 3: Bleeding and Migration

Symptoms:

- Color from the pigmented polymer transfers to an adjacent material upon contact.
- The color "blooms" to the surface of the plastic over time.

Causality: Bleeding is the migration of pigment out of a polymer matrix.[11] This is more common in plasticized polymers where the plasticizer can facilitate pigment mobility. The choice of pigment and its solubility in the system are key factors.

Troubleshooting and Prevention:

- Pigment Selection: While **Permanent Yellow RN** generally has good bleed resistance, it's essential to test it in your specific formulation, especially in highly plasticized systems like flexible PVC.
- Formulation Adjustments: Reducing the amount of migratory additives can help.

- Barrier Coats: In some applications, a clear topcoat can be used to prevent migration.

Experimental Protocol: Bleed Resistance Test

This protocol is adapted from the principles of ASTM D279 and EN 14469-4.[12][13]

Objective: To determine the tendency of a pigment to migrate from a colored polymer to a white contact material.

Materials:

- A cured sample of the polymer colored with **Permanent Yellow RN**.
- A sample of unpigmented, white polymer (e.g., plasticized PVC).
- A laboratory oven.
- A weight to ensure firm contact between the samples.
- A gray scale for assessing staining.

Procedure:

- Cut a small piece of the colored polymer sample and the white polymer sample to the same size.
- Place the colored sample on a flat surface and place the white sample on top of it.
- Put a weight on top of the samples to ensure intimate contact.
- Place the assembly in an oven at a specified temperature (e.g., 80°C) for a set period (e.g., 24 hours).
- After the specified time, remove the assembly from the oven and allow it to cool.
- Separate the samples and visually assess the degree of staining on the white sample using a gray scale. A rating of 5 indicates no bleeding, while a rating of 1 indicates severe bleeding.

Polymer Binder Compatibility Overview

This section provides a general overview of the compatibility of **Permanent Yellow RN** with common polymer binders. It is crucial to perform specific testing for your unique formulation.

Table 2: Compatibility of **Permanent Yellow RN** with Various Polymer Binders

Polymer Binder	Compatibility Notes	Potential Issues	Recommended Testing
Acrylics (Water-Based)	Generally good compatibility. Often used in latex paints.[2]	Flocculation if not properly dispersed. Can be sensitive to pH changes.	Dispersion (Hegman), Color Acceptance
Polyurethanes (Solvent-Based)	Good compatibility, but the polyurethane chemistry is critical.	Potential for yellowing of the binder itself, which can affect the final color.	Lightfastness (ASTM D4303), Chemical Resistance
Epoxies	Good compatibility. Used in industrial coatings and flooring.	Can affect cure times. Adhesion may be impacted by pigment loading.	Adhesion (ASTM D3359), Cure Time Analysis
Polyesters (Unsaturated)	Generally compatible, used in gelcoats and composites.	High processing temperatures can be a concern for heat stability.	Heat Stability, Bleed Resistance in SMC/BMC
Vinyls (PVC)	Widely used in both rigid and flexible PVC.	Bleeding can be an issue in highly plasticized formulations.	Bleed Resistance (EN 14469-4)

Workflow for New Formulation Development:



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Caption: A systematic approach for developing new formulations.

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